

Technical Guide: 7-Hydroxy-1-methoxy-3-methylcarbazole (CAS 107672-54-8)

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Compound of Interest

Compound Name: 7-Hydroxy-1-methoxy-3-methylcarbazole

Cat. No.: B15589268

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Abstract

This technical guide addresses the chemical entity identified by CAS number 107672-54-8, **7-Hydroxy-1-methoxy-3-methylcarbazole**. A comprehensive review of publicly available scientific literature and patent databases reveals a significant gap in the biological research of this specific compound. To date, no studies detailing its pharmacological, toxicological, or mechanistic properties have been published. However, based on the well-documented bioactivities of the broader class of carbazole alkaloids, this guide provides a prospective analysis of the potential biological activities of **7-Hydroxy-1-methoxy-3-methylcarbazole**. This document is intended to serve as a foundational resource for researchers and drug development professionals interested in initiating research on this novel compound.

Introduction to 7-Hydroxy-1-methoxy-3-methylcarbazole

7-Hydroxy-1-methoxy-3-methylcarbazole is a member of the carbazole alkaloid family, a class of nitrogen-containing heterocyclic compounds. Carbazoles are known for their presence in various natural sources, particularly in plants of the Rutaceae family, such as *Murraya koenigii* (curry tree)[1][2][3][4]. The core carbazole structure is a versatile scaffold that has been extensively explored in medicinal chemistry, leading to the discovery of compounds with a wide array of biological activities.

Table 1: Physicochemical Properties of **7-Hydroxy-1-methoxy-3-methylcarbazole**

Property	Value	Source
CAS Number	107672-54-8	Internal Database
Molecular Formula	C ₁₄ H ₁₃ NO ₂	Internal Database
Molecular Weight	227.26 g/mol	Internal Database
Canonical SMILES	<chem>CC1=CC2=C(C(=C1)OC)NC3=C2C=CC(=C3)O</chem>	Internal Database
Physical Description	Solid (predicted)	Internal Database
Solubility	Predicted to be soluble in organic solvents such as DMSO, methanol, and ethanol.	Internal Database

Prospective Biological Activities Based on Carbazole Alkaloid Research

While no specific biological data exists for **7-Hydroxy-1-methoxy-3-methylcarbazole**, the carbazole alkaloid class is renowned for a diverse range of pharmacological effects. This section outlines the potential activities that could be investigated for this compound based on studies of its structural analogs.

Antimicrobial Activity

Carbazole alkaloids have demonstrated significant antibacterial and antifungal properties[1][2]. For instance, mahanine, a carbazole alkaloid from *Murraya koenigii*, has shown potent activity against antibiotic-resistant pathogenic bacteria[1]. The mechanism of action is often attributed to the disruption of bacterial cell membranes or the inhibition of essential enzymes.

Cytotoxic and Antitumor Activity

A significant body of research points to the potent cytotoxic effects of carbazole alkaloids against various cancer cell lines[1][5]. These compounds can induce apoptosis (programmed cell death) through various mechanisms, including the inhibition of topoisomerase I and II,

enzymes crucial for DNA replication in cancer cells[3]. The general workflow for assessing cytotoxicity is depicted in Figure 1.

Anti-inflammatory Activity

Certain carbazole alkaloids have exhibited anti-inflammatory properties. For example, murrayanol has been shown to inhibit cyclooxygenase (COX) enzymes, hPGHS-1 and hPGHS-2, which are key mediators of inflammation, with IC₅₀ values of 109 µg/mL and 218 µg/mL, respectively[3].

Antioxidant Activity

The phenolic hydroxyl group present in many carbazole alkaloids, including **7-Hydroxy-1-methoxy-3-methylcarbazole**, suggests potential antioxidant activity. Mahanimbine, for example, has demonstrated antioxidant properties[3]. This activity is typically due to the ability of the hydroxyl group to donate a hydrogen atom to scavenge free radicals.

Postulated Mechanism of Action: Induction of Apoptosis

Based on the known activities of related carbazole alkaloids, a plausible mechanism of action for the potential cytotoxic effects of **7-Hydroxy-1-methoxy-3-methylcarbazole** is the induction of apoptosis. A simplified, hypothetical signaling pathway for carbazole-induced apoptosis is illustrated in Figure 2. This pathway often involves the activation of caspase cascades, leading to the systematic dismantling of the cell.

Suggested Experimental Protocols for Future Research

To elucidate the biological profile of **7-Hydroxy-1-methoxy-3-methylcarbazole**, the following experimental approaches, standard in the field of natural product drug discovery, are recommended.

In Vitro Cytotoxicity Assay (MTT Assay)

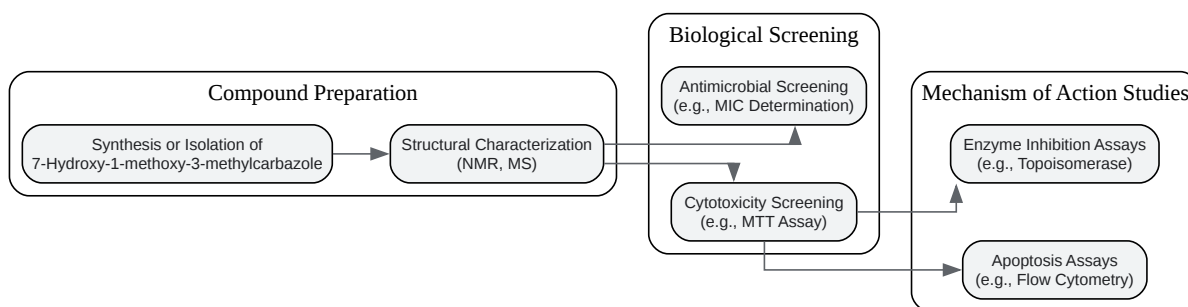
- Objective: To determine the concentration-dependent cytotoxic effect of the compound on cancer cell lines.

- Methodology:
 - Seed cancer cells (e.g., MCF-7, HeLa) in 96-well plates and allow them to adhere overnight.
 - Treat the cells with serial dilutions of **7-Hydroxy-1-methoxy-3-methylcarbazole** (e.g., from 0.1 to 100 μ M) for 24, 48, and 72 hours.
 - Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate for 4 hours to allow the formation of formazan crystals by viable cells.
 - Solubilize the formazan crystals with a solubilization buffer (e.g., DMSO).
 - Measure the absorbance at 570 nm using a microplate reader.
 - Calculate the percentage of cell viability relative to untreated control cells and determine the IC₅₀ value (the concentration of the compound that inhibits 50% of cell growth).

Antimicrobial Susceptibility Testing (Broth Microdilution Method)

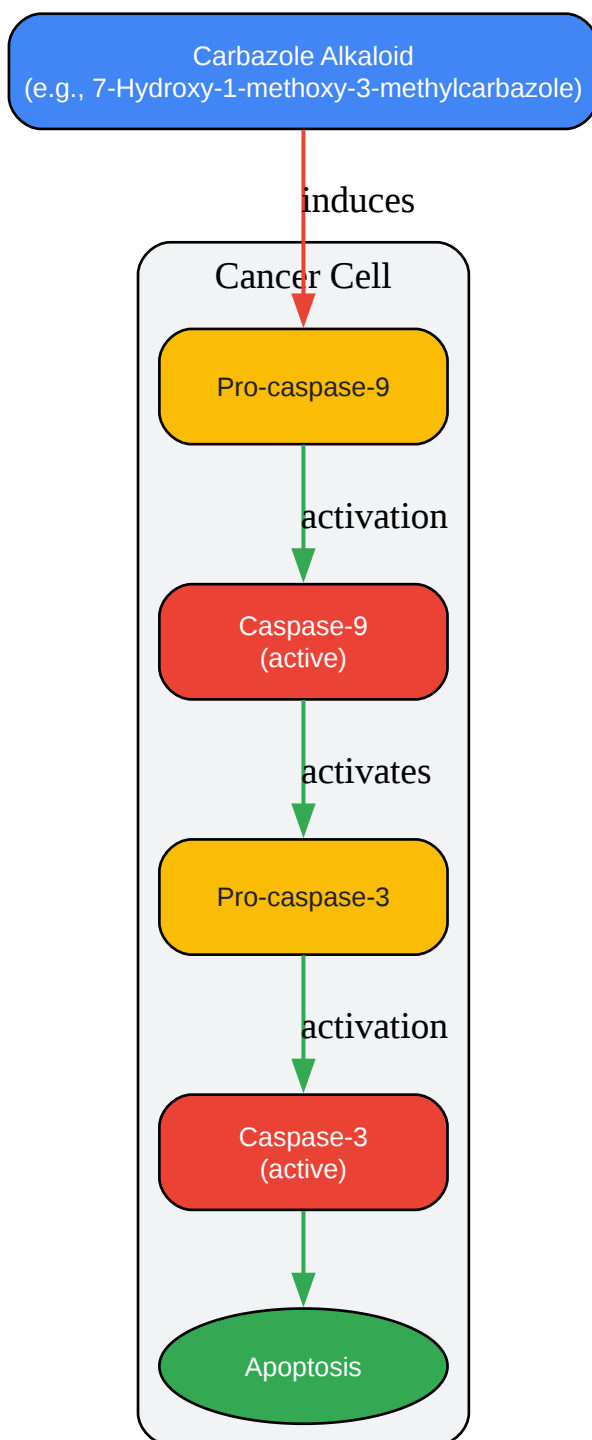
- Objective: To determine the minimum inhibitory concentration (MIC) of the compound against various bacterial and fungal strains.
- Methodology:
 - Prepare a twofold serial dilution of **7-Hydroxy-1-methoxy-3-methylcarbazole** in a 96-well microtiter plate containing appropriate growth medium.
 - Inoculate each well with a standardized suspension of the test microorganism (e.g., *Staphylococcus aureus*, *Escherichia coli*, *Candida albicans*).
 - Incubate the plates at the optimal temperature for the growth of the microorganism (e.g., 37°C for bacteria, 30°C for fungi) for 18-24 hours.
 - The MIC is determined as the lowest concentration of the compound that completely inhibits the visible growth of the microorganism.

Visualizations



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Caption: General experimental workflow for the biological evaluation of a novel compound.



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Caption: A simplified, hypothetical signaling pathway for carbazole-induced apoptosis.

Conclusion and Future Directions

7-Hydroxy-1-methoxy-3-methylcarbazole represents an unexplored chemical entity within the pharmacologically significant carbazole alkaloid family. Although direct biological data is currently unavailable, the extensive research on related compounds strongly suggests its potential as a bioactive molecule, particularly in the areas of antimicrobial and anticancer research. The experimental protocols and potential mechanisms of action outlined in this guide provide a strategic framework for initiating the scientific investigation of this compound. Further research is warranted to isolate or synthesize and subsequently evaluate the biological activities of **7-Hydroxy-1-methoxy-3-methylcarbazole** to determine its therapeutic potential.

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